

Application Notes and Protocols for Measuring Inflammasome Activation Using Z-YVAD-pNA

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Compound of Interest

Compound Name: Z-YVAD-pNA

Cat. No.: B12369894

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Introduction

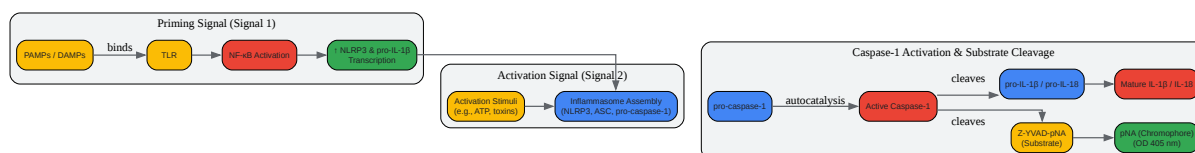
Inflammasomes are multi-protein complexes that play a critical role in the innate immune system. Their activation leads to the maturation and secretion of pro-inflammatory cytokines, such as interleukin-1 β (IL-1 β) and IL-18, through the activation of caspase-1. The colorimetric substrate **Z-YVAD-pNA** (Z-Tyr-Val-Ala-Asp-p-nitroanilide) provides a reliable and straightforward method for quantifying caspase-1 activity, thereby serving as a direct measure of inflammasome activation. This document provides detailed application notes and protocols for utilizing **Z-YVAD-pNA** in research and drug development settings.

Upon cleavage by active caspase-1, **Z-YVAD-pNA** releases the chromophore p-nitroaniline (pNA), which can be quantified by measuring its absorbance at 405 nm.^[1] The amount of pNA released is directly proportional to the caspase-1 activity in the sample.

Signaling Pathway of Inflammasome Activation

Inflammasome activation is a two-step process. The first step, known as priming, is typically initiated by the activation of pattern recognition receptors (PRRs) like Toll-like receptors (TLRs) by pathogen-associated molecular patterns (PAMPs) or damage-associated molecular patterns (DAMPs). This leads to the upregulation of key inflammasome components, including NLRP3 and pro-IL-1 β , via the NF- κ B signaling pathway. The second step is the activation of the inflammasome complex by a wide range of stimuli, which triggers the assembly of the

inflammasome, leading to the autocatalytic activation of pro-caspase-1 into its active form, caspase-1. Active caspase-1 then cleaves its substrates, including pro-IL-1 β , pro-IL-18, and the chromogenic substrate **Z-YVAD-pNA**.

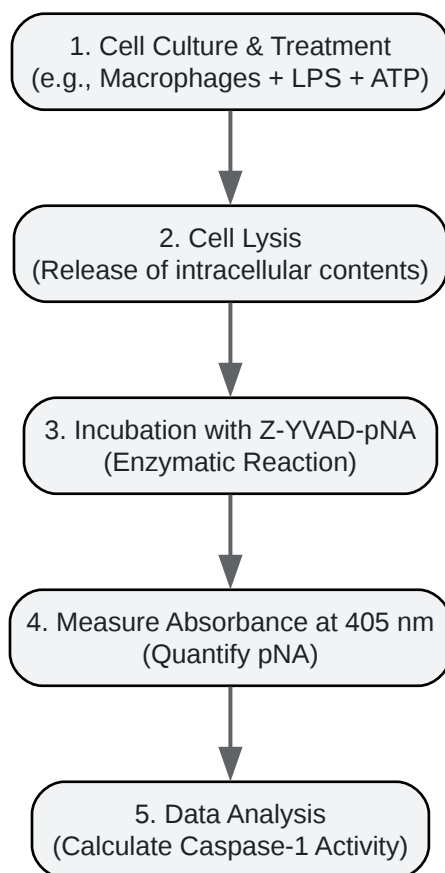


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Caption: Inflammasome activation signaling pathway.

Experimental Workflow

The general workflow for measuring caspase-1 activity using **Z-YVAD-pNA** involves cell culture and treatment, preparation of cell lysates, the enzymatic reaction with the substrate, and finally, the measurement of the resulting colorimetric signal.



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References

- 1. Caspase 1 Activity Assay Kit(Colorimetric Method) - Elabscience® [elabscience.com]
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